

LP10 Liposomal Tacrolimus: A Technical Overview and Formulation Guide

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Compound of Interest

Compound Name: LP10
CAS No.: 1025400-45-6
Cat. No.: B1675260

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For Researchers, Scientists, and Drug Development Professionals

Introduction

LP10 is a proprietary liposomal formulation of tacrolimus developed by Lipella Pharmaceuticals, Inc. It is currently under investigation for the localized treatment of conditions such as hemorrhagic cystitis and oral lichen planus. The core innovation behind **LP10** lies in its targeted delivery to epithelial tissues, which is designed to maximize therapeutic efficacy at the site of action while minimizing systemic exposure and associated side effects. Lipella's patents describe the use of "metastable liposomes," suggesting a formulation engineered for enhanced interaction with target tissues to facilitate localized drug release. While the precise composition of **LP10** is proprietary, this guide provides an in-depth look at the formulation principles of liposomal tacrolimus, drawing upon publicly available scientific literature to present representative data, experimental protocols, and the underlying mechanisms of action.

Core Concepts in Liposomal Tacrolimus Formulation

Tacrolimus is a potent macrolide immunosuppressant with very low water solubility. Encapsulating tacrolimus within liposomes—microscopic vesicles composed of a lipid bilayer—offers several advantages:

- **Enhanced Solubilization:** The lipid bilayer can effectively house the hydrophobic tacrolimus molecule, allowing for its administration in aqueous environments.
- **Targeted Delivery:** The surface properties of liposomes can be modified to enhance their affinity for specific tissues, such as the urothelium in the bladder.
- **Controlled Release:** The liposomal structure can provide a sustained release of the drug over time, prolonging its therapeutic effect.
- **Reduced Systemic Toxicity:** By localizing the drug at the target site, liposomal formulations can significantly reduce systemic absorption and the risk of side effects associated with systemic immunosuppression.

The key to a successful formulation lies in the careful selection of lipids and the optimization of manufacturing processes to control critical quality attributes such as particle size, drug loading, and stability.

Quantitative Data on Representative Tacrolimus Liposome Formulations

The following tables summarize quantitative data from various published studies on liposomal tacrolimus. These examples illustrate how different lipid compositions and drug-to-lipid ratios can influence the physicochemical properties of the formulation.

Disclaimer: The following data is representative of liposomal tacrolimus formulations found in scientific literature and does not represent the specific formulation of **LP10**.

Table 1: Exemplary Formulations of Tacrolimus Liposomes

Formulation Code	Lipid Composition (Molar Ratio/Weight)	Drug:Lipid Ratio (w/w)	Reference
TAC-4	Soya Phosphatidylcholine:C holesterol (100:30 w/w)	1:13	
Proliposome	DSPC:Cholesterol	1:2:0.5 (Drug:DSPC:Choleste rol)	
Cationic Liposome	DOTAP:DOPE:DSPE- PEG2000:Cholesterol	2 mg Drug in 18.07 mg Total Lipid	
Nanosize Liposome	HSPC:Cholesterol (8:2 w/w)	42 mg Drug in Lipid Mixture	
LUV	Egg Phosphatidylcholine (EPC)	0.05 - 0.2	

DSPC: Distearoyl-sn-glycero-3-phosphocholine; DOTAP: 1,2-dioleoyl-3-trimethylammonium-propane; DOPE: 1,2-dioleoyl-sn-glycero-3-phosphoethanolamine; DSPE-PEG2000: 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[amino(polyethylene glycol)-2000]; HSPC: Hydrogenated Soy Phosphatidylcholine; LUV: Large Unilamellar Vesicles.

Table 2: Physicochemical Characteristics of Representative Tacrolimus Liposomes

Formulation Code	Mean Particle Size (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)	Encapsulation Efficiency (%)	Reference
TAC-4	Not Specified	Not Specified	Not Specified	82.1%	
Proliposome	858	Not Specified	Not Specified	Not Specified	
Cationic Liposome	292 ± 7	0.27 ± 0.02	+31.13 ± 0.83	90.11 ± 2.87	
Nanosize Liposome	140.3	0.47 (Span Value)	+1.107	96 ± 1.5	
LUV (EPC)	~100	Low	Not Specified	78 - 98	

Experimental Protocols

This section details common methodologies for the preparation and characterization of tacrolimus-loaded liposomes, based on established techniques in the field.

Preparation of Tacrolimus Liposomes by Thin-Film Hydration

The thin-film hydration method is a widely used technique for preparing multilamellar vesicles (MLVs).

Materials:

- Tacrolimus
- Phospholipids (e.g., Soya Phosphatidylcholine, HSPC, DSPC)
- Cholesterol
- Organic Solvent (e.g., Chloroform:Methanol mixture, 2:1 v/v)
- Aqueous Hydration Buffer (e.g., Phosphate-Buffered Saline, PBS, pH 7.4)

Procedure:

- **Dissolution:** Accurately weigh and dissolve tacrolimus, phospholipids, and cholesterol in the organic solvent mixture in a round-bottom flask.
- **Film Formation:** Attach the flask to a rotary evaporator. Rotate the flask under reduced pressure at a controlled temperature (e.g., 40-65°C, above the lipid transition temperature) to evaporate the organic solvent. This process leaves a thin, uniform lipid film on the inner wall of the flask.
- **Drying:** Further dry the lipid film under a high vacuum for several hours (or overnight) to remove any residual organic solvent.
- **Hydration:** Add the aqueous hydration buffer to the flask. Agitate the flask vigorously (e.g., by vortexing or mechanical shaking) at a temperature above the lipid's phase transition temperature. This allows the lipid film to hydrate and self-assemble into MLVs, encapsulating the tacrolimus within the lipid bilayers.
- **Size Reduction (Optional but Recommended):** To produce smaller, more uniform liposomes (e.g., Large Unilamellar Vesicles - LUVs, or Small Unilamellar Vesicles - SUVs), the MLV suspension can be subjected to sonication or, more commonly, extrusion. Extrusion involves passing the suspension multiple times through polycarbonate membranes with defined pore sizes (e.g., sequentially through 200 nm and then 100 nm filters).

Characterization of Liposomes

a) Particle Size and Polydispersity Index (PDI) Analysis:

- **Method:** Dynamic Light Scattering (DLS), often using a Zetasizer instrument.
- **Procedure:** Dilute the liposome suspension in the hydration buffer to an appropriate concentration. Place the sample in the instrument, which measures the fluctuations in scattered light intensity caused by the Brownian motion of the particles. The instrument's software correlates these fluctuations to determine the mean particle size (hydrodynamic diameter) and the PDI (a measure of the width of the size distribution).

b) Zeta Potential Measurement:

- Method: Laser Doppler Velocimetry, typically performed with the same Zetasizer instrument.
- Procedure: The diluted liposome sample is placed in a specialized cuvette with electrodes. An electric field is applied, causing the charged liposomes to move. The instrument measures the velocity of this movement and calculates the zeta potential, which indicates the surface charge of the vesicles and is a key predictor of colloidal stability.

c) Encapsulation Efficiency (EE%) and Drug Loading (DL%):

- Method: Separation of free drug from liposome-encapsulated drug, followed by quantification.
- Procedure:
 - Separation: Separate the unencapsulated (free) tacrolimus from the liposomes. Common methods include ultracentrifugation, size exclusion chromatography, or dialysis.
 - Quantification: Disrupt the liposomes (e.g., with a suitable solvent like methanol or a detergent) to release the encapsulated drug.
 - Analysis: Quantify the amount of tacrolimus in both the free drug fraction and the encapsulated fraction using a validated analytical method, typically High-Performance Liquid Chromatography (HPLC) with UV detection (e.g., at 210 nm).
 - Calculation:
 - $EE\% = (\text{Total Drug} - \text{Free Drug}) / \text{Total Drug} * 100$
 - $DL\% = (\text{Weight of Encapsulated Drug}) / (\text{Total Weight of Lipids} + \text{Encapsulated Drug}) * 100$

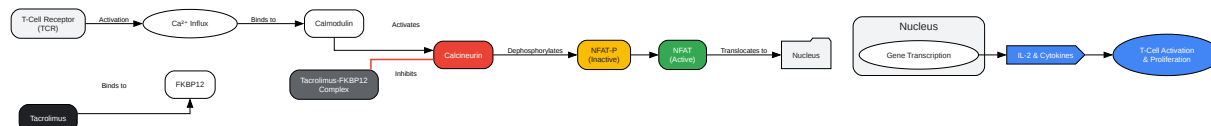
In Vitro Drug Release Study

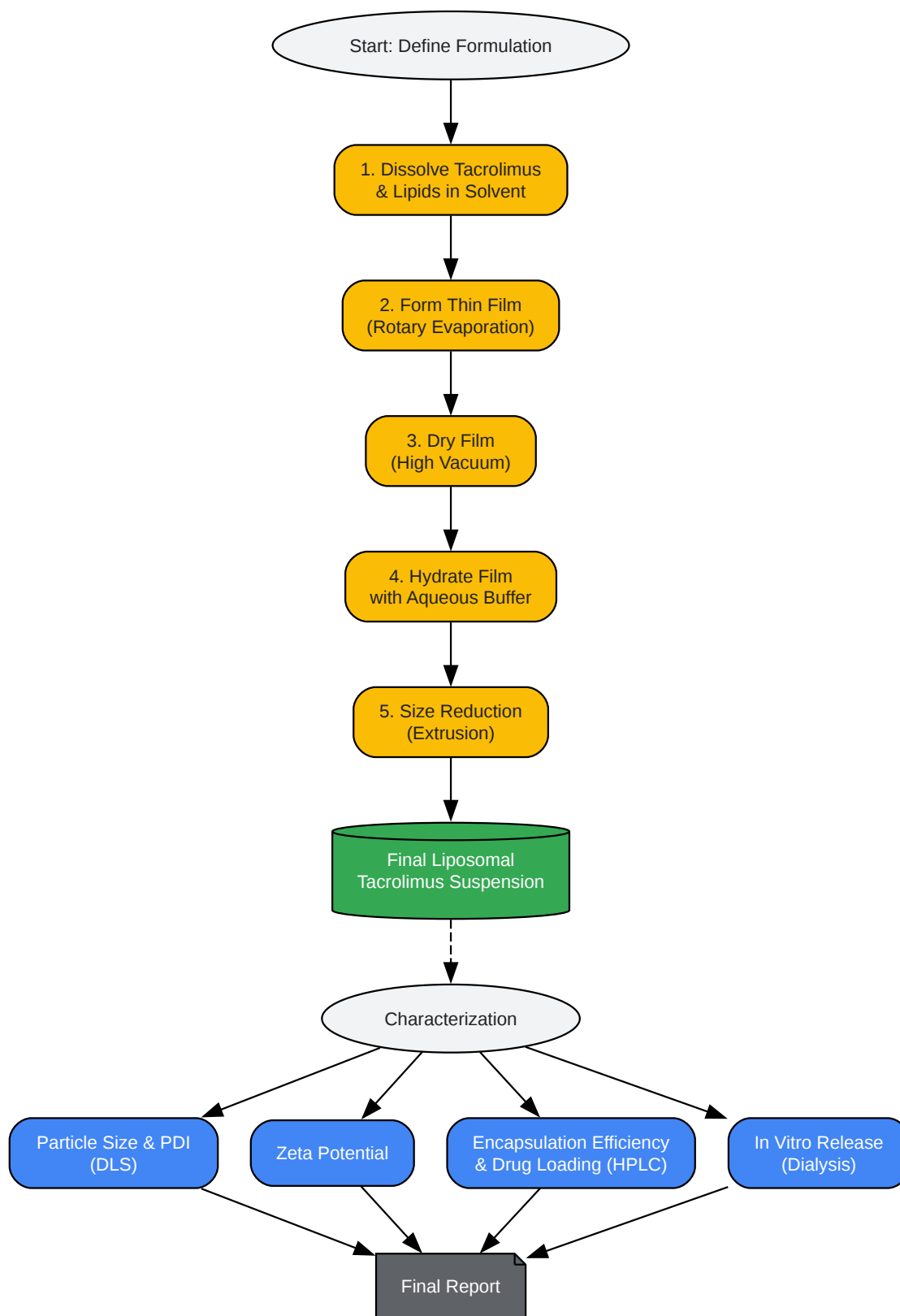
- Method: Dialysis Bag Method.
- Procedure:

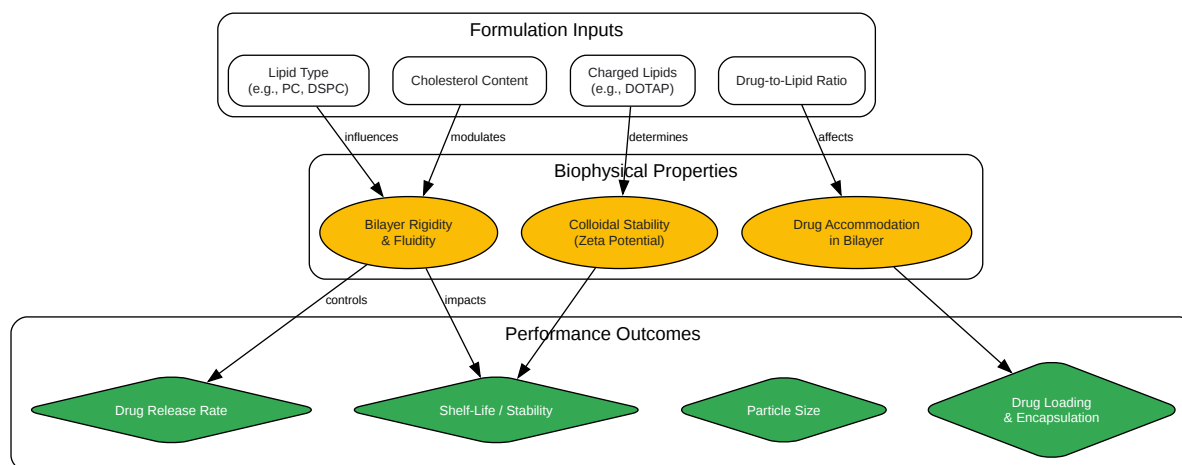
- Place a known amount of the tacrolimus liposome formulation into a dialysis bag with a specific molecular weight cut-off (e.g., 3,500 Da).
- Immerse the sealed dialysis bag in a release medium (e.g., PBS containing a surfactant like 0.1% SDS to ensure sink conditions) maintained at 37°C with constant stirring.
- At predetermined time intervals, withdraw aliquots of the release medium and replace with an equal volume of fresh medium.
- Analyze the concentration of tacrolimus in the collected samples using HPLC to determine the cumulative drug release over time.

Mandatory Visualizations

Signaling Pathway of Tacrolimus







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